

Pilabactam Sodium (ANT3310): A Technical Guide to its Spectrum of Activity

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Compound of Interest

Compound Name: *Pilabactam sodium*

Cat. No.: *B10831553*

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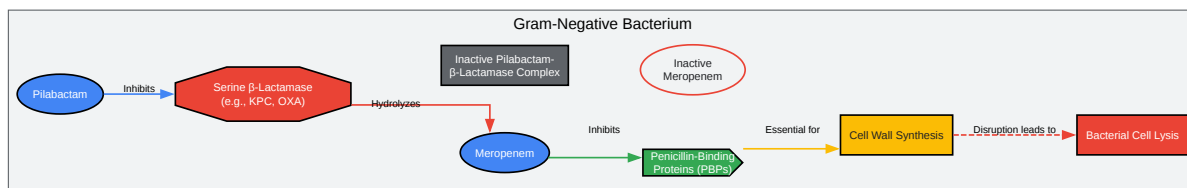
Executive Summary

Pilabactam sodium (formerly known as ANT3310) is a novel, broad-spectrum serine β -lactamase inhibitor of the diazabicyclooctane (DBO) class.[1][2][3][4] In combination with the carbapenem antibiotic meropenem, it represents a promising therapeutic strategy to combat serious infections caused by carbapenem-resistant Gram-negative pathogens. This document provides an in-depth technical overview of the spectrum of activity of **pilabactam sodium**, detailing its in vitro and in vivo efficacy, mechanism of action, and the experimental protocols utilized in its evaluation.

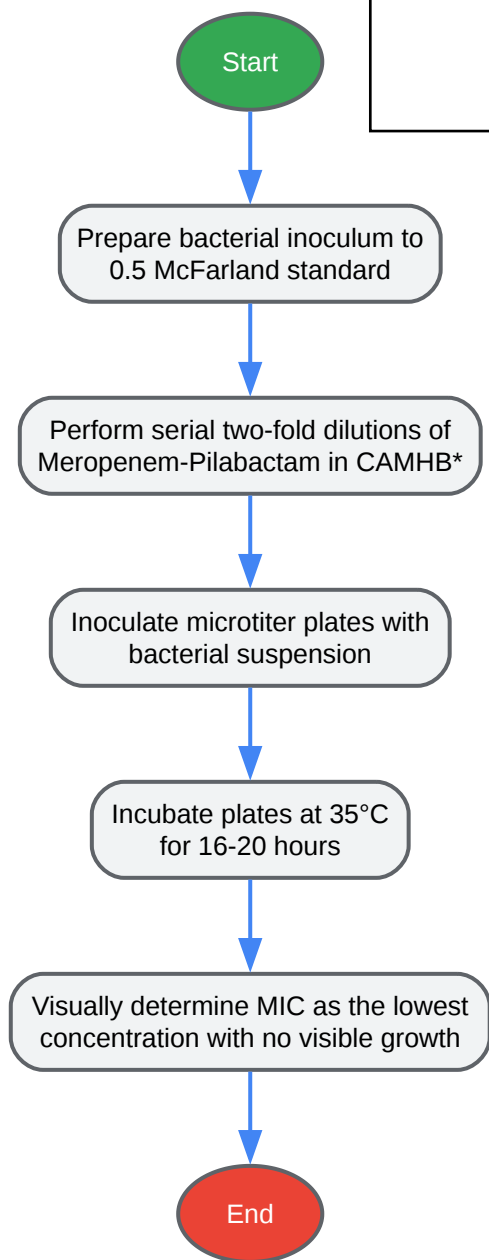
Mechanism of Action

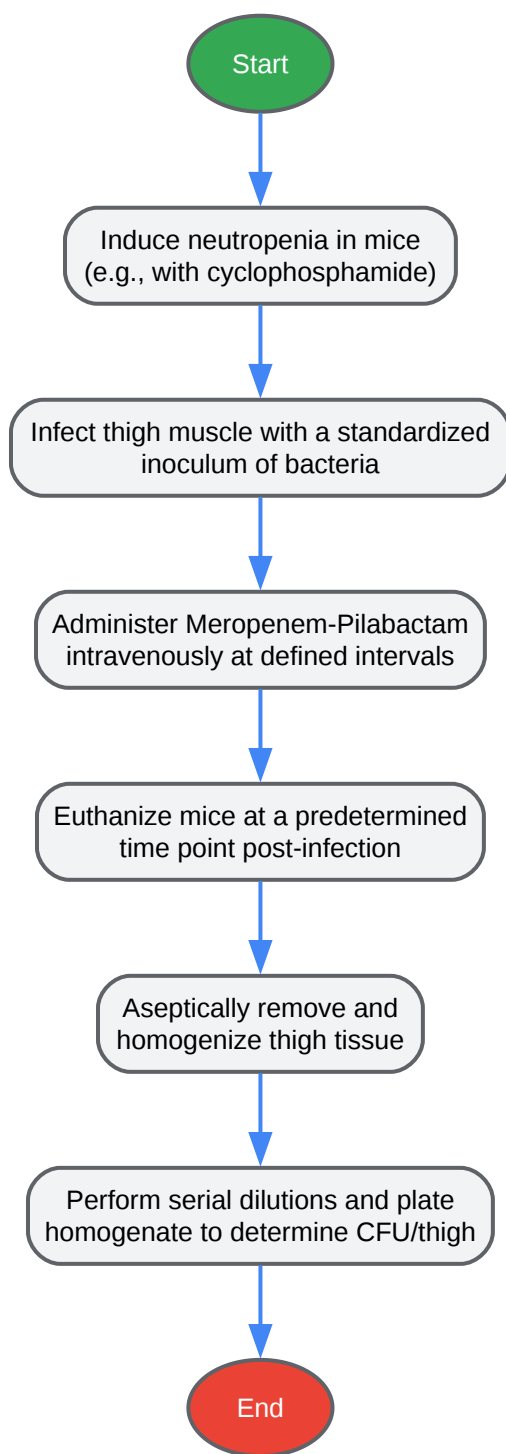
Pilabactam is a covalent inhibitor of serine β -lactamases (SBLs), enzymes that confer bacterial resistance to β -lactam antibiotics by hydrolyzing their characteristic four-membered ring.[5][6] Unlike some other DBOs, pilabactam has been specifically designed to potently inhibit a wide range of SBLs, including class A (such as KPC), class C (AmpC), and, critically, class D (OXA-type) carbapenemases.[2][3] The diazabicyclooctane core of pilabactam reacts with the active serine residue in the β -lactamase active site, forming a stable, covalent adduct that inactivates the enzyme.[7] This inhibition restores the antibacterial activity of partner β -lactams, such as meropenem, against otherwise resistant bacteria.[2] Pilabactam itself does not possess clinically significant intrinsic antibacterial activity.[1]

The following diagram illustrates the mechanism of action of Pilabactam in combination with Meropenem.



*CAMHB: Cation-Adjusted Mueller-Hinton Broth





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